

A Comprehensive Technical Guide to the Solubility of 3-Methoxy-1-propanol

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Compound of Interest

Compound Name: 3-Methoxy-1-propanol

Cat. No.: B072126

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a detailed overview of the solubility characteristics of **3-Methoxy-1-propanol** in water and a range of common organic solvents. The information presented is intended to support research, development, and formulation activities where **3-Methoxy-1-propanol** is utilized as a solvent or intermediate.

Core Solubility Profile

3-Methoxy-1-propanol (CAS No: 1589-49-7) is a versatile solvent recognized for its utility in various industrial and pharmaceutical applications.^{[1][2]} Its unique chemical structure, featuring both a hydroxyl group and an ether linkage, imparts a favorable solubility profile, allowing for miscibility with both polar and non-polar substances. This dual functionality makes it an excellent choice as a solvent, coupling agent, and chemical intermediate.

Quantitative Solubility Data

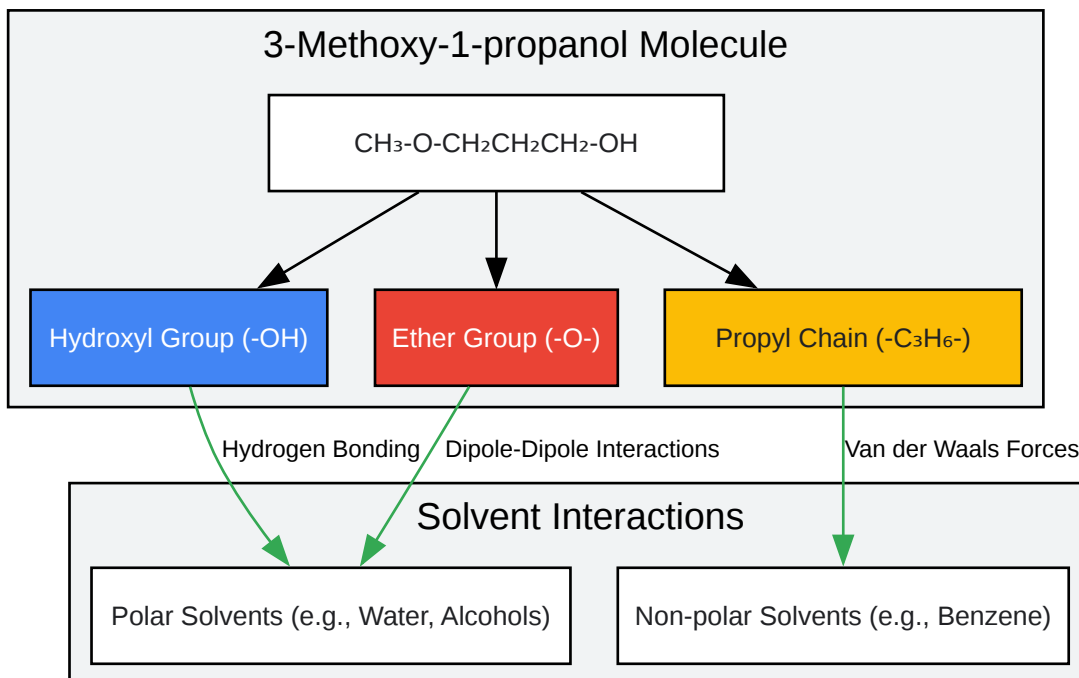
The solubility of **3-Methoxy-1-propanol** has been reported in a variety of solvents. The following table summarizes the available quantitative and qualitative solubility data for easy comparison. "Miscible" indicates that the two liquids are completely soluble in each other at all proportions.

Solvent	Formula	Type	Solubility of 3-Methoxy-1-propanol
Water	H ₂ O	Polar Protic	Completely Miscible[1][3][4][5]
Methanol	CH ₃ OH	Polar Protic	Soluble, Miscible[2][3]
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble, Miscible[2][3]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble[4]
Diethyl Ether	(C ₂ H ₅) ₂ O	Polar Aprotic	Soluble[4]
Benzene	C ₆ H ₆	Non-polar	Miscible[2]

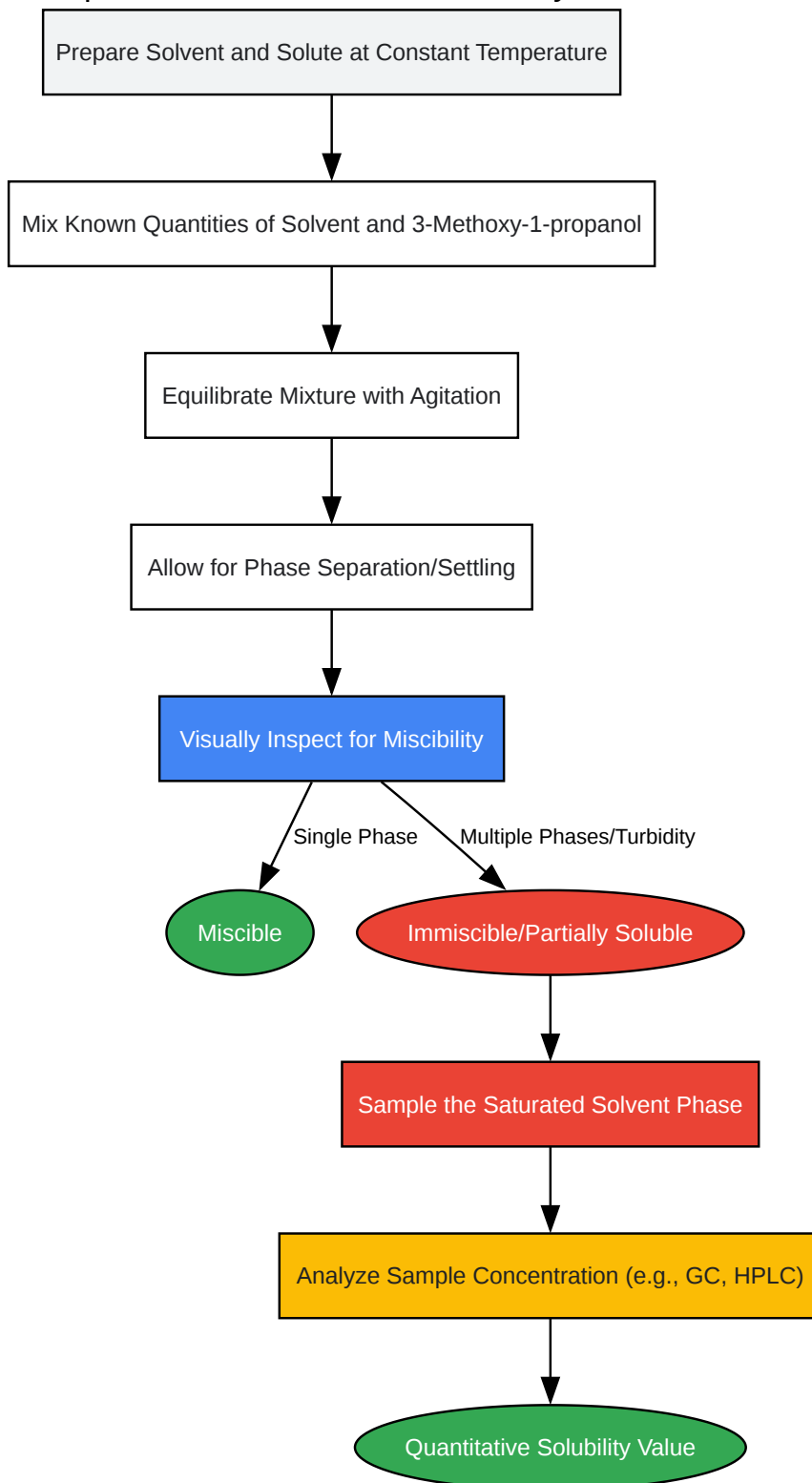
Factors Influencing Solubility

The solubility of **3-Methoxy-1-propanol** is governed by its molecular structure, which allows for various intermolecular interactions. The following diagram illustrates the key structural features and their influence on its solubility in different types of solvents.

Factors Influencing the Solubility of 3-Methoxy-1-propanol



Experimental Workflow for Solubility Determination

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